

1,3,7-Trihydroxy-2-prenylxanthone CAS number and molecular weight

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Compound of Interest

Compound Name: 1,3,7-Trihydroxy-2-prenylxanthone

Cat. No.: B15580461

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An In-depth Technical Guide to 1,3,7-Trihydroxy-2-prenylxanthone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activities, and potential mechanisms of action of the naturally occurring xanthone, **1,3,7-Trihydroxy-2-prenylxanthone**. The information is curated for professionals in the fields of chemical and biomedical research and drug development.

Chemical and Physical Properties

1,3,7-Trihydroxy-2-prenylxanthone is a member of the xanthone class of organic compounds, characterized by a dibenzo- γ -pyrone backbone. The presence of hydroxyl and prenyl groups on the xanthone scaffold is crucial for its biological activities.

Property	Value	Reference
CAS Number	20245-39-0	[1]
Molecular Formula	C ₁₈ H ₁₆ O ₅	[1]
Molecular Weight	312.32 g/mol	[1]
IUPAC Name	1,3,7-trihydroxy-2-(3-methylbut-2-enyl)xanthen-9-one	[1]
Synonyms	1,3,7-Trihydroxy-2-(3-methyl-2-butenyl)xanthone	[1]

Biological Activity: Antibacterial Properties

1,3,7-Trihydroxy-2-prenylxanthone has demonstrated antibacterial activity, particularly against vancomycin-resistant enterococci (VRE), which are a significant concern in clinical settings due to their resistance to multiple antibiotics.

Quantitative Data

The antibacterial efficacy of **1,3,7-Trihydroxy-2-prenylxanthone** has been quantified by determining its Minimum Inhibitory Concentration (MIC) against various VRE strains.

Bacterial Strain	MIC (µg/mL)
Enterococcus faecalis (VRE)	6.25
Enterococcus faecium (VRE)	6.25
Enterococcus gallinarum (VRE)	6.25

Data sourced from Fukai et al., 2005.[2]

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

The following is a representative experimental protocol for determining the MIC of a compound against bacterial strains, based on the broth microdilution method.

Objective: To determine the lowest concentration of **1,3,7-Trihydroxy-2-prenylxanthone** that inhibits the visible growth of vancomycin-resistant enterococci.

Materials:

- **1,3,7-Trihydroxy-2-prenylxanthone**
- Vancomycin-resistant enterococci (VRE) strains
- Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- Preparation of Bacterial Inoculum:
 - Aseptically pick several colonies of the VRE strain from an agar plate and inoculate into a tube containing sterile saline.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL.
 - Dilute the standardized bacterial suspension in MHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Preparation of Test Compound Dilutions:
 - Prepare a stock solution of **1,3,7-Trihydroxy-2-prenylxanthone** in a suitable solvent (e.g., DMSO).

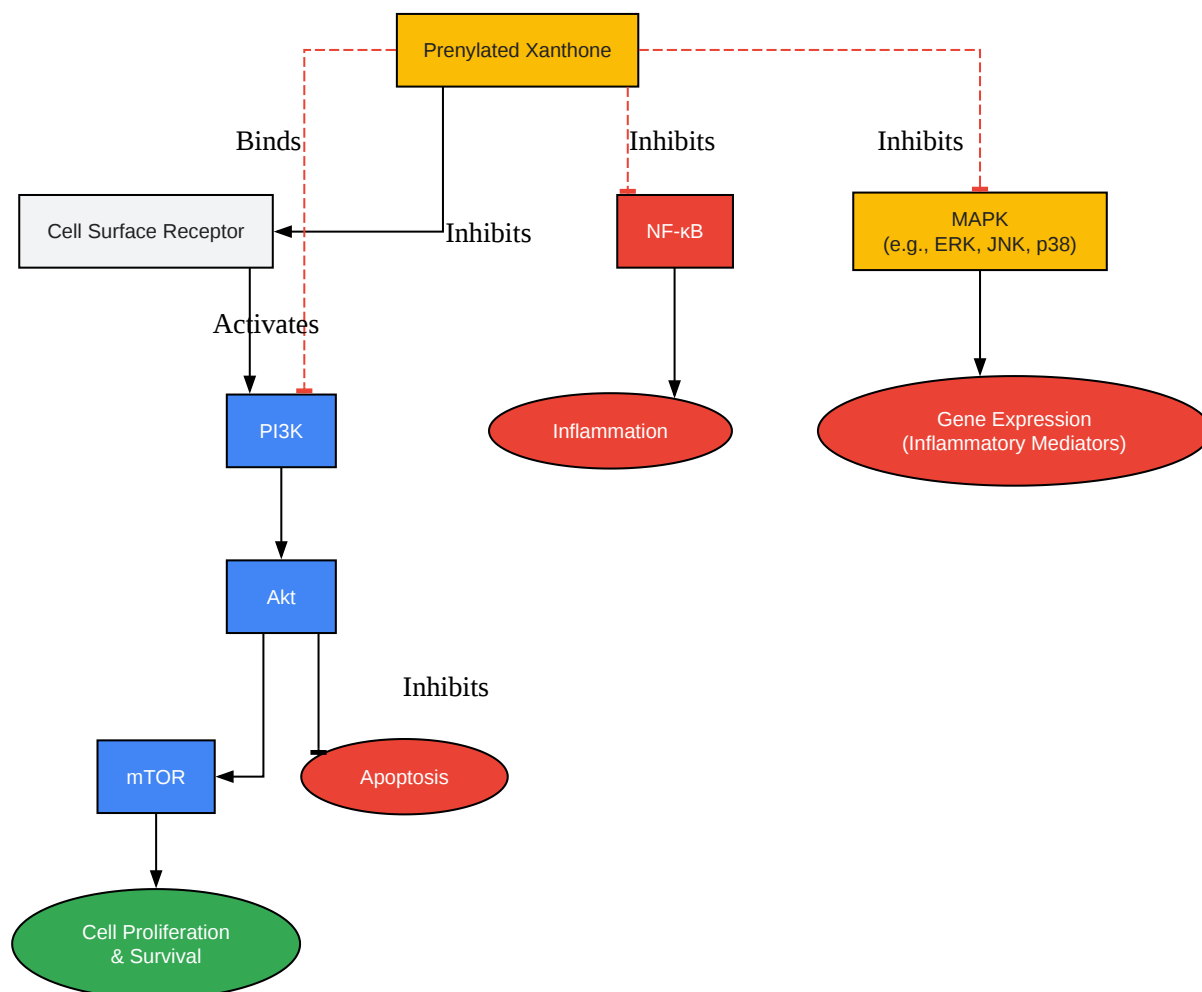
- In a 96-well microtiter plate, perform serial two-fold dilutions of the stock solution with MHB to achieve a range of desired concentrations.
- Inoculation and Incubation:
 - Add the prepared bacterial inoculum to each well of the microtiter plate containing the different concentrations of the test compound.
 - Include a positive control (bacteria in MHB without the compound) and a negative control (MHB without bacteria).
 - Incubate the plate at 37°C for 18-24 hours.
- Determination of MIC:
 - After incubation, visually inspect the wells for turbidity.
 - The MIC is defined as the lowest concentration of the compound at which there is no visible bacterial growth.

Potential Signaling Pathways of Related Prenylated Xanthenes

While specific signaling pathways for **1,3,7-Trihydroxy-2-prenylxanthone** have not been extensively studied, research on other structurally similar prenylated xanthenes suggests potential mechanisms of action in various biological contexts, including cancer and inflammation. These pathways often involve the modulation of key cellular processes such as cell proliferation, apoptosis, and inflammatory responses.

Representative Signaling Pathway

The following diagram illustrates a potential signaling pathway that may be modulated by prenylated xanthenes, based on findings from related compounds. This is a hypothetical representation and requires experimental validation for **1,3,7-Trihydroxy-2-prenylxanthone**.

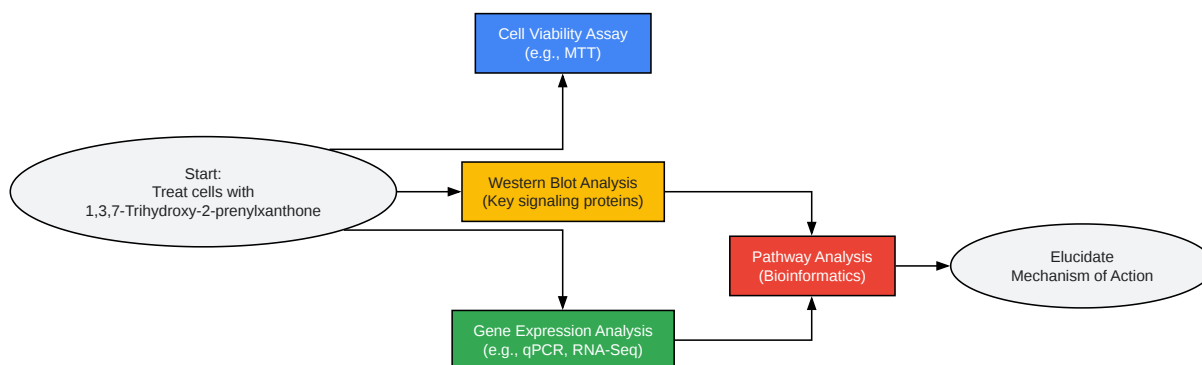


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Caption: Hypothetical signaling pathways modulated by prenylated xanthenes.

Workflow for Investigating Signaling Pathways

The following workflow outlines the experimental steps to elucidate the signaling pathways affected by **1,3,7-Trihydroxy-2-prenylxanthone**.



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Caption: Experimental workflow for signaling pathway investigation.

Conclusion and Future Directions

1,3,7-Trihydroxy-2-prenylxanthone is a natural product with documented antibacterial activity against clinically relevant drug-resistant bacteria. Its full therapeutic potential remains to be explored. Future research should focus on:

- Elucidating the precise molecular mechanisms underlying its antibacterial activity.
- Investigating its efficacy in in vivo models of bacterial infection.
- Exploring other potential biological activities, such as anti-inflammatory, antioxidant, and anticancer effects, based on the known properties of related prenylated xanthenes.
- Conducting structure-activity relationship studies to optimize its potency and pharmacokinetic properties for potential drug development.

This technical guide serves as a foundational resource for researchers interested in the further investigation of **1,3,7-Trihydroxy-2-prenylxanthone**.

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References

- 1. researchgate.net [researchgate.net]
- 2. Antimicrobial Susceptibility Testing - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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